

Application Note: Determination of Mesosulfuron-methyl in Surface Water by LC-MS/MS

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Compound of Interest

Compound Name: Mesosulfuron-methyl

Cat. No.: B1676312

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Abstract

This application note details a robust and sensitive method for the quantitative analysis of **Mesosulfuron-methyl** in surface water samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The protocol employs a solid-phase extraction (SPE) for sample clean-up and concentration, followed by instrumental analysis. The method is validated for its linearity, accuracy, and precision, demonstrating a limit of quantitation (LOQ) of 0.005 µg/L. This method is suitable for environmental monitoring and water quality assessment.

Introduction

Mesosulfuron-methyl is a sulfonylurea herbicide used for controlling grass and broadleaf weeds. Its potential to contaminate surface water bodies through runoff and spray drift necessitates sensitive and specific analytical methods for monitoring. This application note describes a validated LC-MS/MS method for the determination of **Mesosulfuron-methyl** in surface water, offering high selectivity and low detection limits.

Experimental

1. Sample Preparation

The sample preparation involves a solid-phase extraction (SPE) procedure to isolate and concentrate the analyte from the water matrix.

- Sample Pre-treatment: 250 mL of the surface water sample is adjusted to a pH of 3-4 with acetic acid.[1][2][3] If necessary, the sample can be filtered through a glass fiber filter.[3]
- SPE Cartridge Conditioning: An RP C18 extraction cartridge is conditioned with 10 mL of methanol followed by 10 mL of deionized water.[1][3]
- Sample Loading: The pre-treated water sample is passed through the conditioned C18 cartridge at a flow rate of approximately 4-5 mL/min.[1][3]
- Washing: The cartridge is washed with 10 mL of deionized water and then dried under vacuum for 1 to 2 minutes.[1][3]
- Elution: **Mesosulfuron-methyl** is eluted from the cartridge with an acetonitrile/water mixture (6:4, v/v) into a graduated flask.[1][2] The final eluate is filtered through a 0.2 µm filter prior to LC-MS/MS analysis.[1]

2. LC-MS/MS Analysis

The analysis is performed on an LC-MS/MS system equipped with an electrospray ionization (ESI) source.

- Liquid Chromatography (LC) Conditions:
 - Column: A suitable C18 column (e.g., Intakt Scherzo SM-C18, 4.6 mm x 100 mm, 3 µm) is used.[4]
 - Mobile Phase: A gradient of (A) 5 mM ammonium formate in water and (B) 0.2 M ammonium formate in water:methanol (1:1, v:v) can be employed.[4]
 - Flow Rate: A typical flow rate is maintained.
 - Injection Volume: 50 µL.[4]
 - Column Temperature: 50°C.[4]
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.[1]

- Monitoring Mode: Multiple Reaction Monitoring (MRM).
- Parent Ion: m/z 453.27.[2]
- Daughter Ion: m/z 182.17.[2]

Results and Discussion

Method Validation

The analytical method was validated for linearity, limit of quantitation (LOQ), and recovery.

- Linearity: The method demonstrated good linearity with a correlation coefficient (r^2) of ≥ 0.998 . [2] A quadratic regression ($y = a + bx + cx^2$) was used for the calibration curve. [2]
- Limit of Quantitation (LOQ): The LOQ for **Mesosulfuron-methyl** in surface water was established at 0.005 $\mu\text{g/L}$. [2]
- Recovery: The mean recovery rates were within the acceptable range of 70-120%, with a relative standard deviation (RSD) of $\leq 20\%$. [2]

Quantitative Data Summary

Parameter	Value	Reference
Limit of Quantitation (LOQ)	0.005 $\mu\text{g/L}$	[2]
Linearity (r^2)	≥ 0.998	[2]
Mean Recovery	70-120%	[2]
Relative Standard Deviation (RSD)	$\leq 20\%$	[2]
Parent Ion (m/z)	453.27	[2]
Daughter Ion (m/z)	182.17	[2]

Conclusion

The described LC-MS/MS method provides a reliable and sensitive approach for the determination of **Mesosulfuron-methyl** in surface water. The sample preparation using solid-phase extraction is effective for analyte enrichment and matrix interference removal. The method's performance characteristics, including a low LOQ and good recovery, make it suitable for routine environmental monitoring programs.

Protocol: Analytical Method for Mesosulfuron-methyl in Surface Water using LC-MS/MS

Scope

This protocol outlines the detailed procedure for the quantitative determination of **Mesosulfuron-methyl** in surface water samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Materials and Reagents

- **Mesosulfuron-methyl** analytical standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (deionized)
- Acetic acid
- Ammonium formate
- RP C18 Solid-Phase Extraction (SPE) cartridges
- Glass fiber filters (if needed)
- 0.2 µm syringe filters

Sample Preparation (Solid-Phase Extraction)

- Measure 250 mL of the surface water sample.

- Adjust the pH of the sample to 3-4 by adding a few drops of acetic acid.[1][2][3]
- If the sample contains suspended solids, filter it through a glass fiber filter.[3]
- Condition a C18 SPE cartridge by passing 10 mL of methanol followed by 10 mL of deionized water.[1][3]
- Load the pH-adjusted water sample onto the conditioned SPE cartridge at a flow rate of 4-5 mL/min.[1][3]
- Wash the cartridge with 10 mL of deionized water.
- Dry the cartridge under vacuum for 1-2 minutes.[1][3]
- Elute the retained **Mesosulfuron-methyl** from the cartridge with 10 mL of an acetonitrile/water (6:4, v/v) solution into a collection tube.[1][2]
- Filter the eluate through a 0.2 µm syringe filter into an autosampler vial for LC-MS/MS analysis.[1]

LC-MS/MS Instrumental Analysis

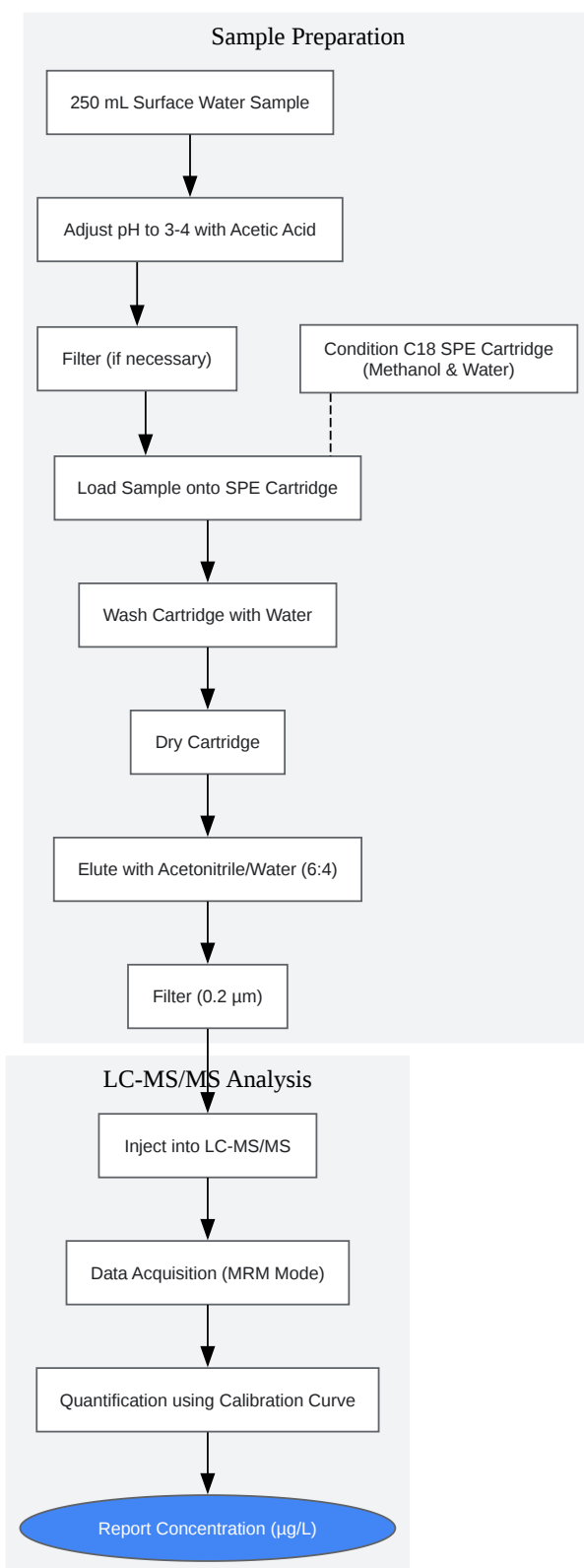
- LC System Configuration:
 - Set up the LC system with a C18 column.
 - Prepare mobile phases: (A) 5 mM ammonium formate in water and (B) 0.2 M ammonium formate in water:methanol (1:1, v:v).[4]
 - Set the column temperature to 50°C.[4]
 - Set the injection volume to 50 µL.[4]
 - Program the LC gradient as required for optimal separation.
- MS/MS System Configuration:
 - Set the ionization source to Electrospray Ionization (ESI) in positive mode.[1]

- Set the instrument to Multiple Reaction Monitoring (MRM) mode.
- Define the MRM transition for **Mesosulfuron-methyl**: Parent ion m/z 453.27 → Daughter ion m/z 182.17.[2]
- Optimize other MS parameters such as capillary voltage and cone voltage.[1]
- Calibration and Quantification:
 - Prepare a series of calibration standards of **Mesosulfuron-methyl** in a suitable solvent.
 - Matrix-matched calibration standards can be prepared by fortifying blank surface water extracts with known concentrations of the analyte.[1]
 - Generate a calibration curve by plotting the peak area against the concentration. A quadratic regression may be used.[2]
 - Quantify the concentration of **Mesosulfuron-methyl** in the samples by comparing their peak areas to the calibration curve.

Quality Control

- Analyze a method blank with each batch of samples to check for contamination.
- Analyze a fortified blank (spike) sample to assess method recovery.
- Analyze a duplicate sample to check for method precision.

Experimental Workflow Diagram



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Caption: Workflow for the analysis of **Mesosulfuron-methyl** in surface water.

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